



The Biological Frontier of Synthetic **Tetrapeptides: A Technical Guide for** Researchers

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Introduction

Synthetic tetrapeptides, short chains of four amino acids, are emerging as a powerful class of molecules in drug discovery and biomedical research. Their small size offers advantages in synthesis and modification, while their diverse sequences allow for a wide range of biological activities. This technical guide provides an in-depth overview of the core biological functions of select synthetic tetrapeptides, complete with quantitative data, detailed experimental protocols, and visualizations of their signaling pathways to support researchers, scientists, and drug development professionals in this exciting field.

Neuroprotective Tetrapeptides

Oxidative stress and neuronal apoptosis are key pathological features of neurodegenerative diseases. Certain synthetic tetrapeptides have demonstrated significant neuroprotective effects by modulating cellular signaling pathways involved in stress response and cell survival.

The Neuroprotective Tetrapeptide SGGY

The tetrapeptide SGGY (Ser-Gly-Gly-Tyr), identified from walnut protein hydrolysate, has shown potent neuroprotective activity against oxidative stress-induced cell death in neuronal cell lines.

Quantitative Data: Neuroprotective Activity of SGGY

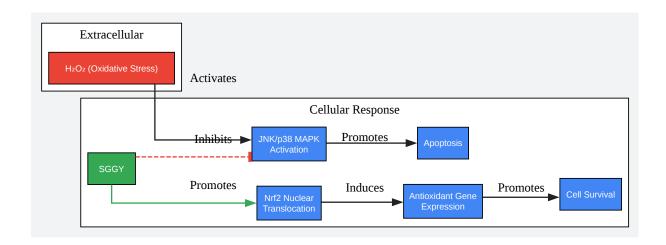


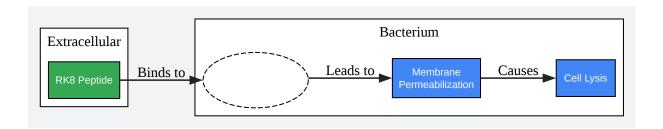
Compoun d	Cell Line	Inducing Agent	Assay	Endpoint	Result	Referenc e
SGGY	SH-SY5Y	H2O2 (900 μM)	MTT Assay	Cell Viability	Significant protection in a dosedependent manner (0.1-1 mg/mL)	[1][2]
SGGY	SH-SY5Y	H2O2 (900 μM)	Flow Cytometry	Apoptosis	Reduction in total apoptosis from ~30% to ~14% at 1 mg/mL	[2]

Signaling Pathway of SGGY

SGGY exerts its neuroprotective effects by modulating the JNK/p38 MAPK and Nrf2 signaling pathways. It suppresses the phosphorylation of JNK and p38, which are activated by oxidative stress and promote apoptosis. Concurrently, SGGY promotes the nuclear translocation of Nrf2, a key transcription factor for antioxidant gene expression.[1][2]







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